

validation HPLC method 2-(2,6-Diaminohexanoylamino)-3-methylbutanoic acid quantification

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Compound Focus: 2-(2,6-Diaminohexanoylamino)-3-methylbutanoic acid

CAS No.: 20556-11-0
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Core Parameters for HPLC Method Validation

A validated HPLC method must meet specific performance characteristics. The following table summarizes these key parameters and their acceptance criteria, based on International Conference on Harmonisation (ICH) guidelines [1] [2].

Validation Parameter	Definition & Purpose	Typical Experimental Approach & Acceptance Criteria
Specificity/Selectivity	Ability to distinguish analyte from impurities and matrix components [1].	Compare chromatograms of standard, sample, and blank. Acceptance: No interference at analyte retention time; baseline separation of peaks [3] [1].
Linearity & Range	Confirms proportional response to analyte concentration over a specified range [1].	Analyze minimum 5 concentrations in duplicate. Acceptance: Correlation coefficient (r^2) > 0.998 [1] or 0.985 [2]; residuals randomly distributed.

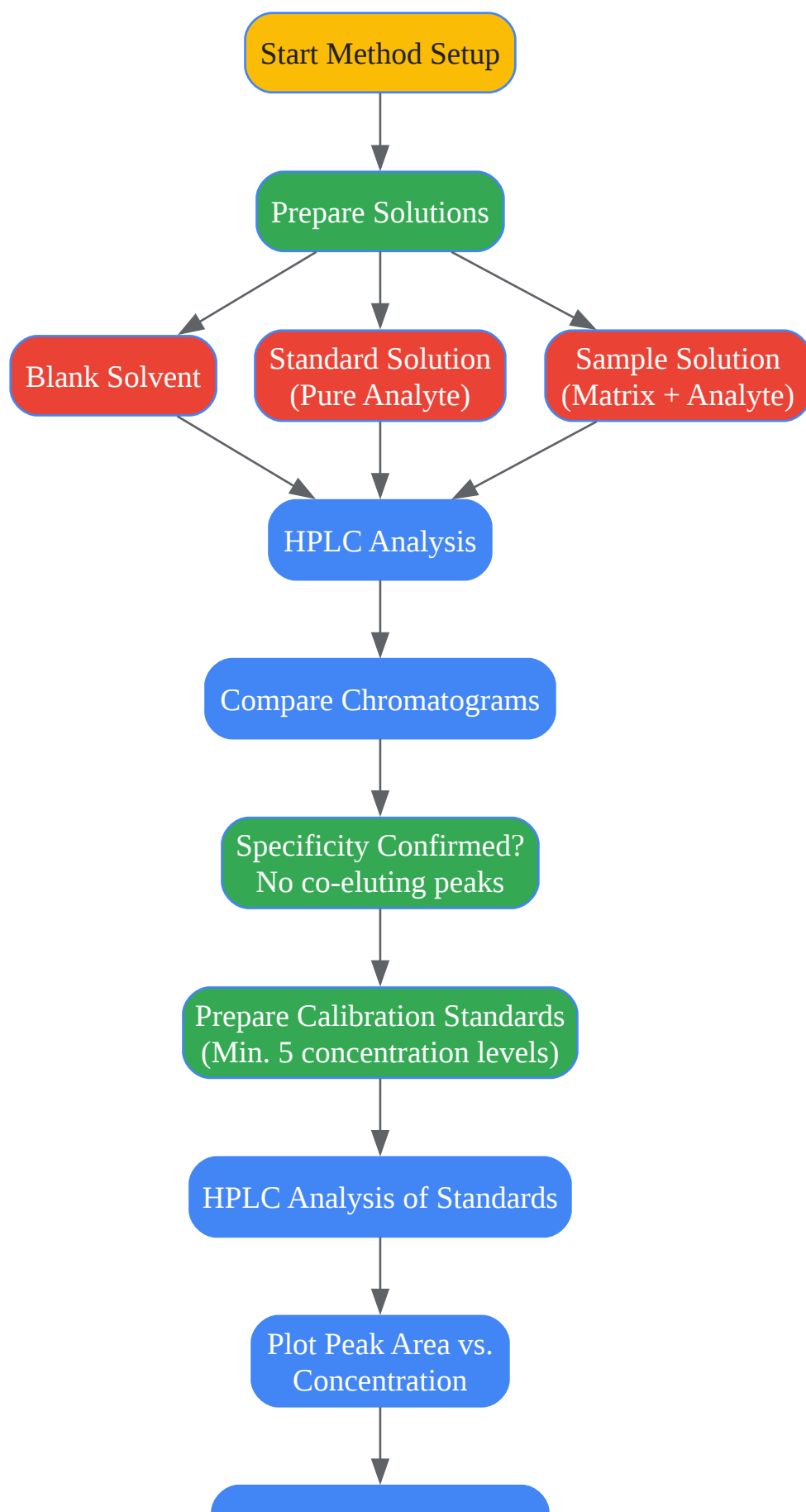
Validation Parameter	Definition & Purpose	Typical Experimental Approach & Acceptance Criteria
Accuracy	Closeness between measured value and true value [1].	Spike and recover known amounts into sample matrix. Acceptance: Mean recovery of 90–110% [1].
Precision	Degree of scatter in repeated measurements under normal operating conditions [1].	Repeatability (Intra-day): 6 replicates same day. Intermediate Precision (Inter-day): Different days/analysts. Acceptance: Relative Standard Deviation (%RSD) $\leq$ 2% [1].
Limit of Detection (LOD)	Lowest concentration detectable but not necessarily quantifiable [1] [4].	$LOD = 3.3 \times SD / S$ (SD: standard deviation of response; S: slope of calibration curve) [1].
Limit of Quantification (LOQ)	Lowest concentration quantifiable with acceptable precision and accuracy [1] [4].	$LOQ = 10 \times SD / S$. Must be demonstrated with precision (%RSD $\leq$ 20%) and accuracy (80–120%) at that level [1].
Robustness	Measures method capacity to remain unaffected by small, deliberate variations in parameters [5] [1].	Test small changes in flow rate (± 0.1 mL/min), mobile phase pH (± 0.1), column temperature ($\pm 2^{\circ}C$), etc. Acceptance: System suitability criteria are still met [5].

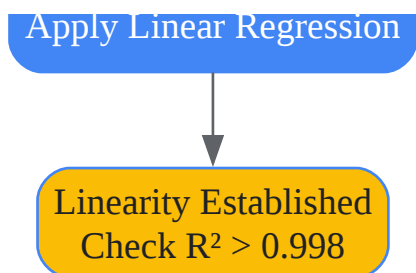
Detailed Experimental Protocols

Here are detailed methodologies for key experiments from the validation table.

Protocol for Specificity and Linearity

- Experimental Workflow:** The process for establishing specificity and linearity involves sample preparation, chromatographic separation, and data analysis as outlined below.



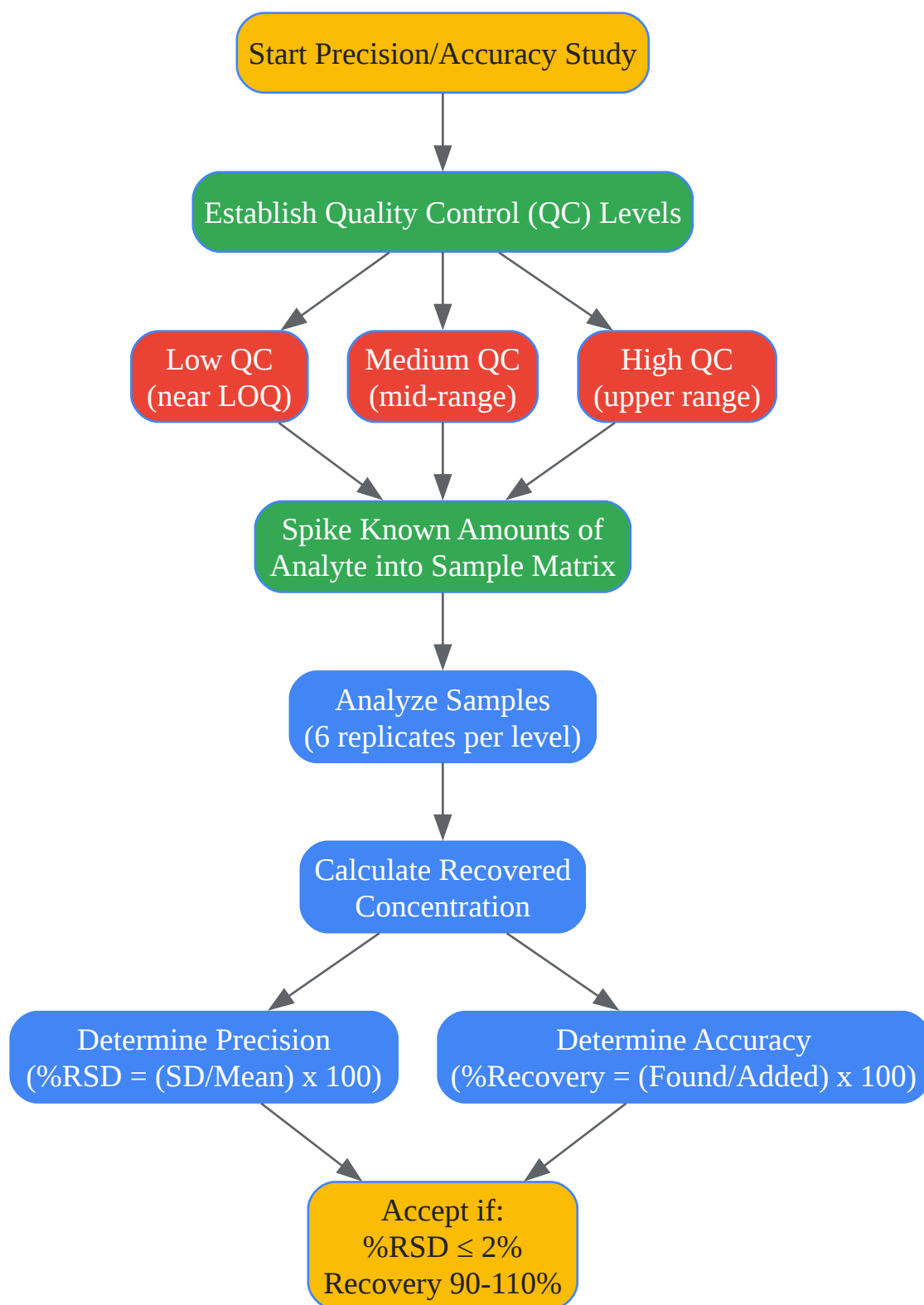


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- **Sample Preparation:**
 - **Specificity:** Prepare a **blank solvent**, a **standard solution** of the pure analyte, and a **sample solution** containing the analyte in its expected matrix [1].
 - **Linearity:** Prepare a series of standard solutions at a **minimum of five different concentration levels** across the expected range (e.g., 10-200 µg/mL) [1]. Prepare each level in duplicate or triplicate.
- **Chromatographic Conditions:**
 - **Column:** Typically a **reverse-phase C18 column** [3] [1].
 - **Mobile Phase:** A binary mixture, often a buffer (e.g., phosphate) and an organic solvent like acetonitrile or methanol, run with a gradient or isocratic elution [3] [1].
 - **Detection:** UV-Vis or Fluorescence Detection (FLD). Wavelength is selected based on the analyte; for derivatized amino acids, 338 nm is common [3].
- **Data Analysis:**
 - **Specificity:** The retention time of the analyte in the sample should match the standard, with **no interfering peaks** from the blank or matrix at the same retention time [3] [1].
 - **Linearity:** Plot peak area versus concentration and perform linear regression. The **correlation coefficient (r^2)** should be **>0.998**. Visually inspect that the residuals (difference between actual and predicted values) are random [1].

Protocol for Precision and Accuracy

- **Experimental Workflow:** The following process outlines the steps for concurrently assessing the precision and accuracy of an analytical method through a recovery study.



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- **Sample Preparation (Recovery Study):**

- Prepare **Quality Control (QC) samples** at a minimum of three concentration levels (low, medium, and high) covering the calibration range.
- For each level, **spike a known amount** of the pure analyte standard into the sample matrix (e.g., plasma, formulation excipients). Prepare **six replicates** for each level [1].
- **Data Analysis:**
 - **Precision:** For the six replicates at each QC level, calculate the **mean concentration** and the **standard deviation (SD)**. Precision is expressed as the **% Relative Standard Deviation (%RSD)**, calculated as $(SD / \text{Mean}) \times 100$. An **%RSD of $\leq 2\%$** is typically acceptable [1].
 - **Accuracy:** For each QC level, calculate the **% Recovery** as $(\text{Measured Concentration} / \text{Spiked Concentration}) \times 100$. The **mean recovery should be between 90% and 110%** for each level [1].

Important Considerations for Your Specific Compound

- **Amino Acid Analysis Challenges:** Your target compound is a complex amino acid derivative. Standard acid hydrolysis used in protein/amino acid analysis can destroy or modify certain residues (e.g., tryptophan, cysteine) and partially degrade others (e.g., serine, threonine) [3]. You must verify that your hydrolysis conditions do not degrade your target molecule.
- **Derivatization for Detection:** Amino acids often lack strong chromophores for UV detection. A common workaround is **pre-column derivatization with reagents like o-phthalaldehyde (OPA)**, which creates a highly fluorescent derivative for sensitive detection [3] [6]. Using an **autosampler for automated derivatization** just before injection improves reproducibility by minimizing derivative degradation [3].
- **Internal Standard:** Using an internal standard (e.g., **L-norvaline**) is highly recommended to control for variability during sample preparation, hydrolysis, and injection [3] [2].

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